

ABBV-467: Application Notes and Protocols for In Vitro Research

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Compound of Interest

Compound Name: ABBV-467

Cat. No.: B15583252

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Introduction

ABBV-467 is a potent and selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (MCL-1).[1][2] MCL-1 is a member of the B-cell lymphoma 2 (Bcl-2) family of proteins and is a key regulator of the intrinsic apoptotic pathway.[1] Overexpression of MCL-1 is observed in various hematological malignancies and solid tumors, where it contributes to tumor cell survival and resistance to therapy. **ABBV-467** binds to MCL-1 with high affinity, disrupting its interaction with pro-apoptotic proteins such as BIM, BAK, and BAX, thereby triggering apoptosis in MCL-1-dependent cancer cells.[1][2] These application notes provide detailed protocols for the solubilization of **ABBV-467** and its preparation for in vitro studies.

Data Presentation

ABBV-467 Solubility

The solubility of a compound is a critical factor in designing and executing in vitro experiments. **ABBV-467** exhibits high solubility in dimethyl sulfoxide (DMSO), a common solvent for in vitro

studies. It is important to use high-quality, anhydrous DMSO to ensure optimal solubility and stability of the compound.

Solvent	Solubility	Molar Concentration (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL	96.34 mM	Ultrasonic treatment may be required for complete dissolution. [2]

Note: The aqueous solubility of **ABBV-467** is low. Therefore, it is recommended to prepare a high-concentration stock solution in DMSO and then dilute it into aqueous buffers or cell culture media for experiments.

In Vitro Efficacy of ABBV-467

ABBV-467 has demonstrated potent cytotoxic activity in various cancer cell lines that are dependent on MCL-1 for survival. The half-maximal effective concentration (EC50) values vary depending on the cell line and the assay conditions.

Cell Line	Cancer Type	EC50 (nM)
AMO-1	Multiple Myeloma	0.16
H929	Multiple Myeloma	0.47
MV4-11	Acute Myeloid Leukemia	3.91

Data sourced from publicly available information.

Experimental Protocols

Preparation of ABBV-467 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **ABBV-467** in DMSO.

Materials:

- **ABBV-467** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **ABBV-467** powder using a calibrated analytical balance in a chemical fume hood.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **ABBV-467** powder to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Mixing:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.
- **Storage:** Aliquot the stock solution into sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the **ABBV-467** DMSO stock solution into cell culture medium for in vitro experiments. It is crucial to maintain a low final DMSO concentration to avoid solvent-induced cytotoxicity. The final DMSO concentration should ideally be kept at or below 0.1% and generally should not exceed 0.5%.

Materials:

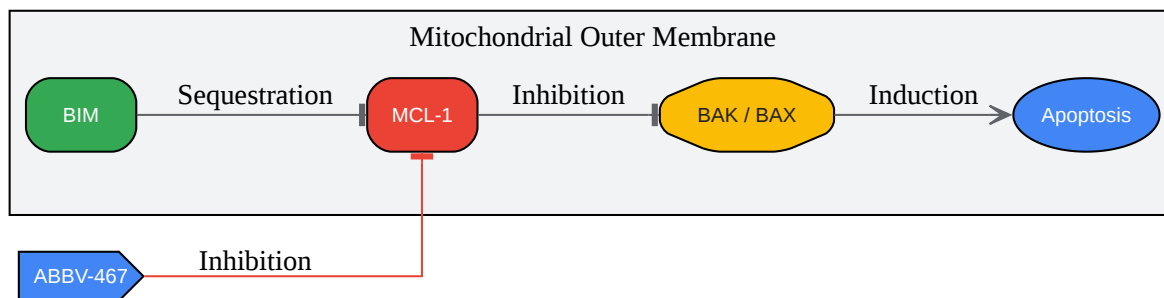
- **ABBV-467** stock solution in DMSO
- Sterile cell culture medium (e.g., RPMI-1640, DMEM)
- Sterile, conical tubes or microcentrifuge tubes

Procedure:

- Intermediate Dilution (Optional but Recommended): To minimize the risk of precipitation, perform a serial dilution of the high-concentration stock solution in DMSO to create intermediate stocks.
- Final Dilution:
 - Warm the required volume of cell culture medium to 37°C.
 - Prepare the final working concentration of **ABBV-467** by adding a small volume of the DMSO stock solution to the pre-warmed cell culture medium. For example, to achieve a final DMSO concentration of 0.1%, add 1 µL of the stock solution to 999 µL of cell culture medium.
 - Immediately after adding the DMSO stock, vortex the solution gently or mix by inverting the tube to ensure homogeneity and minimize precipitation.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound.
- Application to Cells: Add the prepared working solutions of **ABBV-467** and the vehicle control to the cells in culture.

Mandatory Visualizations

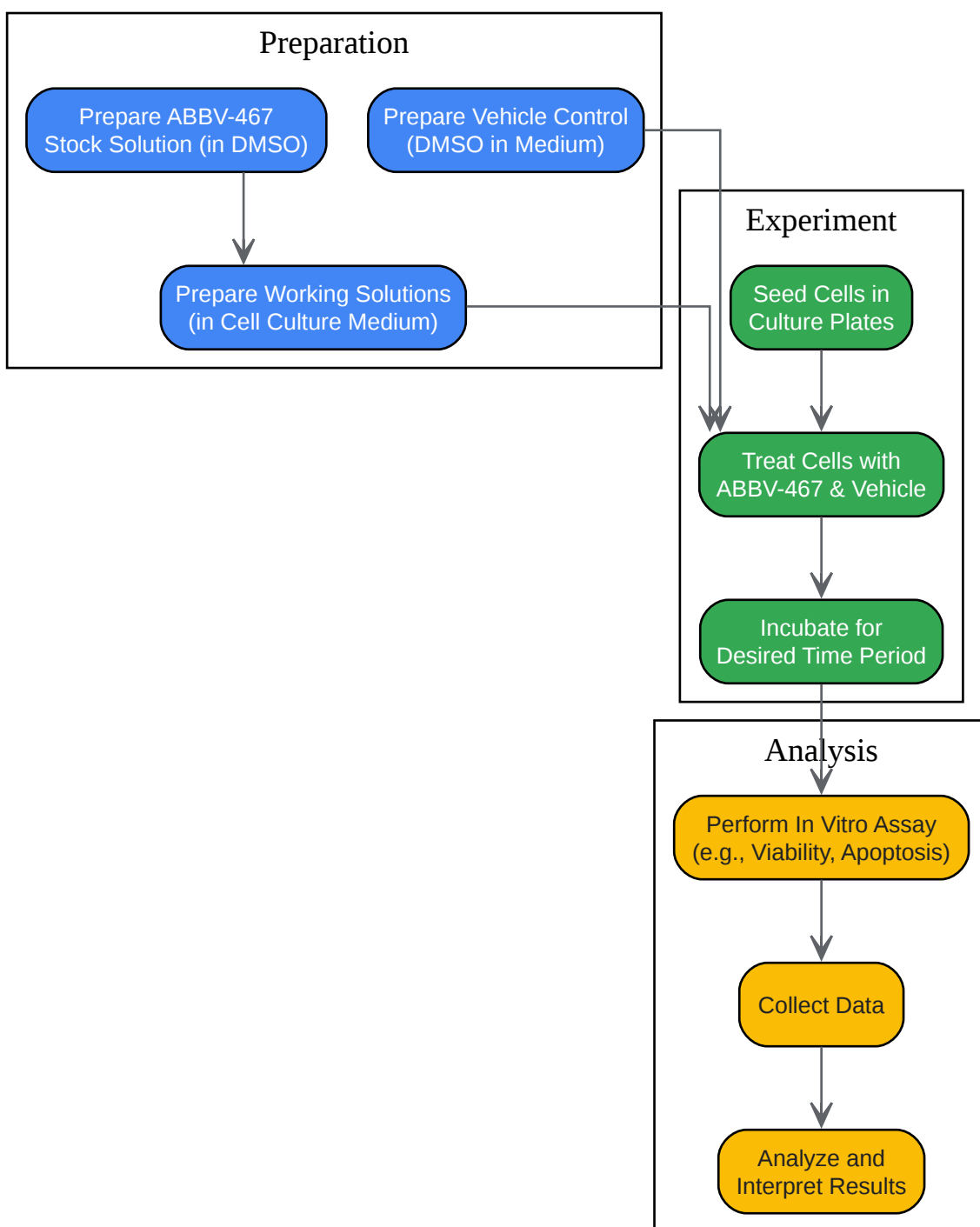
ABBV-467 Mechanism of Action



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Caption: **ABBV-467** inhibits MCL-1, leading to the activation of apoptosis.

Experimental Workflow for In Vitro Studies



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Caption: Workflow for preparing and testing **ABBV-467** in cell-based assays.

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References

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